

# An In-Depth Technical Guide to (24S)-MC 976: A Vitamin D3 Analog

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## Compound of Interest

Compound Name: (24S)-MC 976

Cat. No.: B602405

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## Abstract

**(24S)-MC 976** is a synthetic analog of Vitamin D3, belonging to a class of compounds extensively studied for their potential therapeutic applications. Like the endogenous active form of vitamin D, 1 $\alpha$ ,25-dihydroxyvitamin D3 (calcitriol), **(24S)-MC 976** is anticipated to exert its biological effects primarily through the Vitamin D Receptor (VDR). This document provides a comprehensive overview of the chemical structure, properties, and known biological activities of **(24S)-MC 976**, with a focus on its potential as an antiproliferative agent. Detailed experimental protocols for assessing its efficacy and elucidating its mechanism of action are also presented.

## Chemical Structure and Properties

**(24S)-MC 976** is a derivative of Vitamin D3, characterized by specific modifications to the side chain which are intended to modulate its biological activity and metabolic stability.<sup>[1][2]</sup>

Table 1: Chemical and Physical Properties of **(24S)-MC 976**

Property	Value	Source
Chemical Formula	C27H42O3	[1][2]
Molecular Weight	414.62 g/mol	[1][2]
CAS Number	112849-14-6	
Synonyms	(24S)-MC-976, (24S)-MC976	[1]
Appearance	Solid (assumed)	
Solubility	Soluble in organic solvents such as DMSO, ethanol	
Storage	Store lyophilized at -20°C, desiccated. In solution, store at -20°C and use within 1 month. [1][2]	
Stability	Stable for 36 months in lyophilized form.[1][2]	

#### Chemical Structure:

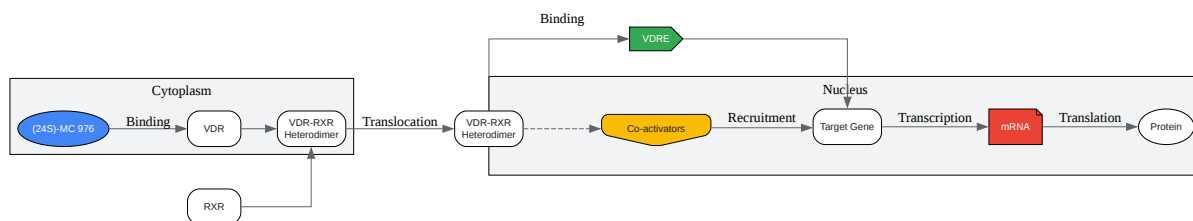
While a definitive 2D structure diagram for **(24S)-MC 976** is not readily available in public chemical databases, its systematic name and classification as a (24S)-hydroxy substituted Vitamin D3 analog would define its structure. The core structure is that of secosterol, common to all vitamin D compounds, featuring a cleaved B-ring. The "(24S)" designation indicates a specific stereochemical configuration of a hydroxyl group at the 24th position of the side chain.

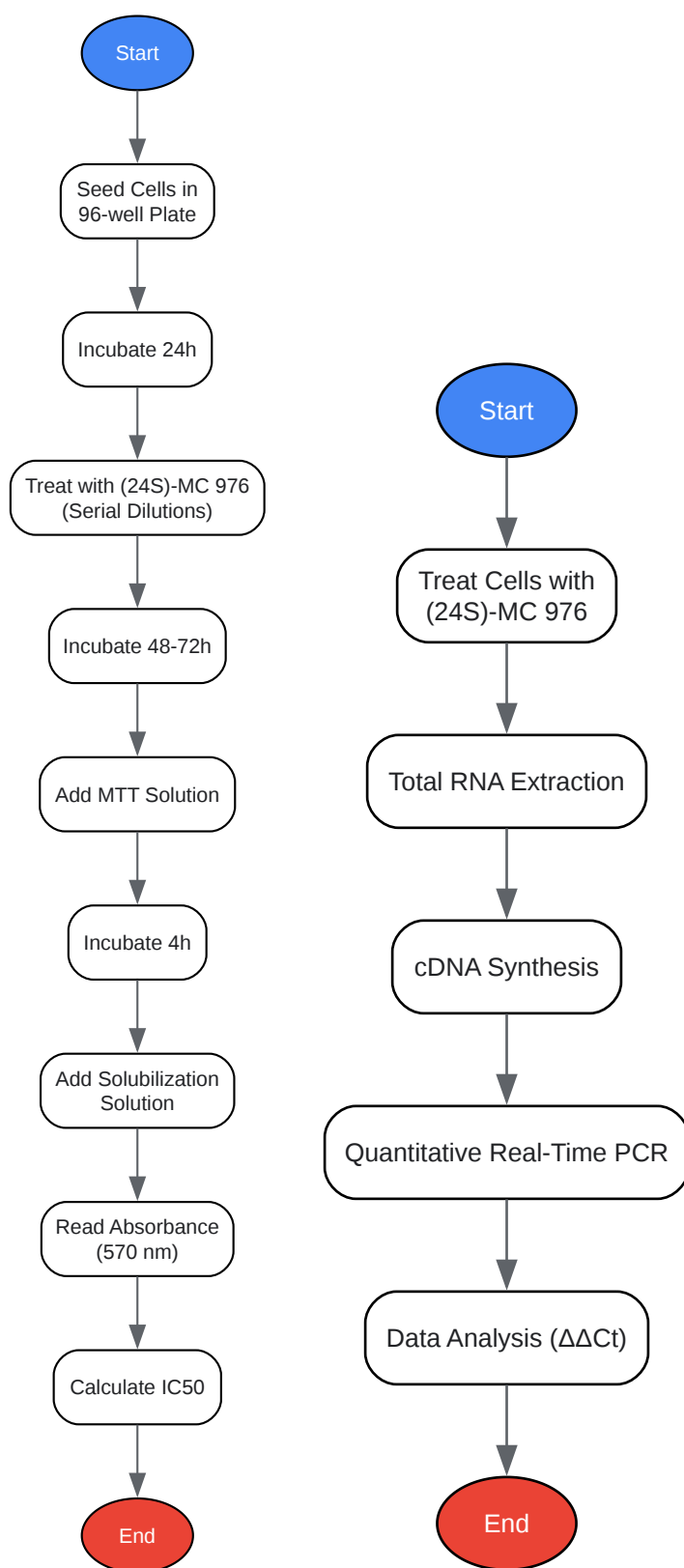
## Biological Activity and Signaling Pathways

As a Vitamin D3 analog, the primary mechanism of action of **(24S)-MC 976** is expected to be the modulation of gene expression through the Vitamin D Receptor (VDR), a nuclear transcription factor.[3][4][5]

### Vitamin D Receptor (VDR) Signaling Pathway

The canonical VDR signaling pathway is initiated by the binding of a ligand, such as **(24S)-MC 976**, to the VDR in the cytoplasm. This binding induces a conformational change in the VDR, leading to its heterodimerization with the Retinoid X Receptor (RXR). The VDR-RXR heterodimer then translocates to the nucleus and binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes.<sup>[6]</sup> This interaction recruits a complex of co-activator or co-repressor proteins, ultimately leading to the activation or repression of gene transcription.<sup>[6]</sup><sup>[7]</sup>





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